

Foreword: A Modern Perspective on a Versatile Reagent

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-fluorobenzoylformate

Cat. No.: B155492

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Ethyl 2-fluorobenzoylformate (C₁₀H₉FO₃) stands as a significant building block in contemporary organic synthesis, particularly within medicinal chemistry and materials science. [1] Its molecular architecture, which combines an α -keto ester with a fluorinated phenyl ring, offers a unique confluence of reactive sites. The strategic incorporation of a fluorine atom can profoundly influence the electronic properties of the molecule, enhancing metabolic stability and bioactivity in derivative compounds.[1] This guide provides an in-depth examination of the chemical properties, safety protocols, and practical applications of **Ethyl 2-fluorobenzoylformate**, designed for researchers and drug development professionals who demand both technical accuracy and field-proven insights.

Chemical and Physical Identity

A thorough understanding of a compound's physical properties is foundational to its safe and effective use in a laboratory setting. The data below has been compiled from various chemical suppliers and databases.

Property	Value	Source(s)
Chemical Name	Ethyl 2-fluorobenzoylformate	[1][2]
CAS Number	1813-93-0	[1][2]
Molecular Formula	C ₁₀ H ₉ FO ₃	[1][2]
Molecular Weight	196.18 g/mol	[2]
Appearance	Colorless to light orange/yellow clear liquid	[3]
Boiling Point	Not explicitly available for this isomer; related compounds boil >217 °C	[4]
Density	~1.17 g/mL	[3]
Storage Temperature	2-8°C	[2]

Hazard Analysis and Personal Protective Equipment (PPE)

While a specific, comprehensive hazard profile for **Ethyl 2-fluorobenzoylformate** is not universally established, data from structurally similar compounds, such as ethyl (2-fluorobenzoyl)acetate and other fluorinated esters, allows for a robust and cautious assessment of potential risks.[5][6][7] The primary directive is to handle this chemical with the assumption that it is hazardous upon contact, inhalation, or ingestion.

Potential Health Effects:

- Eye Contact: May cause serious eye irritation.[8]
- Skin Contact: May cause skin irritation. Prolonged or repeated contact should be avoided.
- Inhalation: May cause respiratory tract irritation.[8] Vapors should not be inhaled.
- Ingestion: Harmful if swallowed.[8]

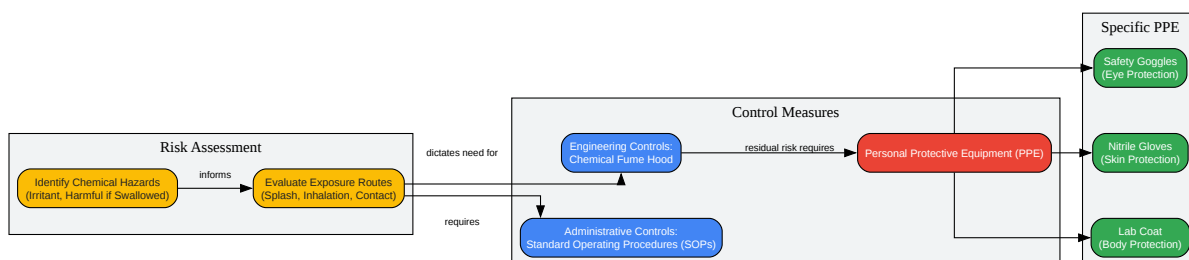
Recommended Personal Protective Equipment (PPE):

Proper PPE is the most critical barrier between the researcher and potential chemical exposure. The following recommendations are based on standard laboratory safety protocols for handling organic reagents of this class.^{[4][9]}

Protection Type	Specification	Rationale
Eye/Face Protection	Tight-sealing safety goggles or a face shield.	Protects against splashes and vapors which can cause serious eye irritation. ^{[6][7]}
Skin Protection	Chemical-resistant gloves (e.g., Nitrile) and a lab coat.	Prevents direct skin contact, absorption, and potential irritation. ^{[4][7]}
Respiratory Protection	Not typically required under normal use with adequate engineering controls.	All handling of the neat compound or its solutions should be performed in a certified chemical fume hood to ensure adequate ventilation. ^{[4][6]}

Logical Framework for PPE Selection

The selection of PPE is not arbitrary but follows a logical progression based on risk assessment.



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Caption: PPE selection workflow based on hazard identification and control measures.

Safe Handling, Storage, and Peroxide Formation Laboratory Handling Protocol

Safe handling is paramount to preventing exposure and ensuring experimental integrity.

- Work Area Preparation: Always conduct manipulations of **Ethyl 2-fluorobenzoylformate** within a properly functioning chemical fume hood to control vapor exposure.[6][10]
- Grounding: For transfers of significant quantities, ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source for flammable vapors. [8]
- Avoid Contact: Wear the specified PPE at all times. Avoid direct contact with skin, eyes, and clothing.[4][10]
- Incompatible Materials: Keep the compound away from strong oxidizing agents, strong acids, and strong bases, as these can trigger vigorous or hazardous reactions.[6][7]

Storage Integrity

Proper storage is essential for maintaining the chemical's purity and preventing the formation of hazardous byproducts.

- Container: Keep the container tightly closed when not in use.[4][10]
- Environment: Store in a cool, dry, and well-ventilated area, away from heat, light, and sources of ignition.[4][11] A recommended storage temperature is between 2-8°C.[2]
- Labeling: All containers must be clearly labeled with the chemical name, date received, and date opened. This is critical for tracking the age of the chemical, especially concerning peroxide formation.[11]

The Risk of Peroxide Formation

Like many ethers, aldehydes, and compounds with benzylic hydrogens, **Ethyl 2-fluorobenzoylformate** may be susceptible to the formation of explosive peroxides upon prolonged exposure to air and light.[11][12] While not definitively classified as a peroxide-forming chemical (PFC), its structure warrants caution.

- Mechanism: Autoxidation, a radical-initiated process, can lead to the formation of hydroperoxides, which can be explosive when concentrated or exposed to heat, shock, or friction.[12]
- Mitigation:
 - Purchase in small quantities appropriate for near-term use.
 - Store under an inert atmosphere (e.g., nitrogen or argon) if possible.
 - Never distill to dryness, as this can concentrate peroxides.
 - Visually inspect containers for signs of peroxide formation (e.g., crystal formation, discoloration) before opening. If crystals are present, do not handle the container and contact your institution's Environmental Health & Safety (EHS) office immediately.[12]

Emergency and First-Aid Procedures

In the event of an accidental exposure or spill, a swift and correct response is critical.

Exposure Route	First-Aid Measure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. [4][10]
Eye Contact	Rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][10]
Ingestion	Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][7]

Spill Response:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation and eliminate all ignition sources.[6]
- Wearing full PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Sweep up the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[4][6]

Application in Synthesis: A Representative Protocol

Ethyl 2-fluorobenzoylformate is a valuable intermediate for creating carbon-carbon bonds. Its α -keto ester moiety is highly electrophilic, making it an excellent substrate for nucleophilic

additions, such as in Grignard or Barbier-type reactions.

Protocol: Barbier-type Alkylation

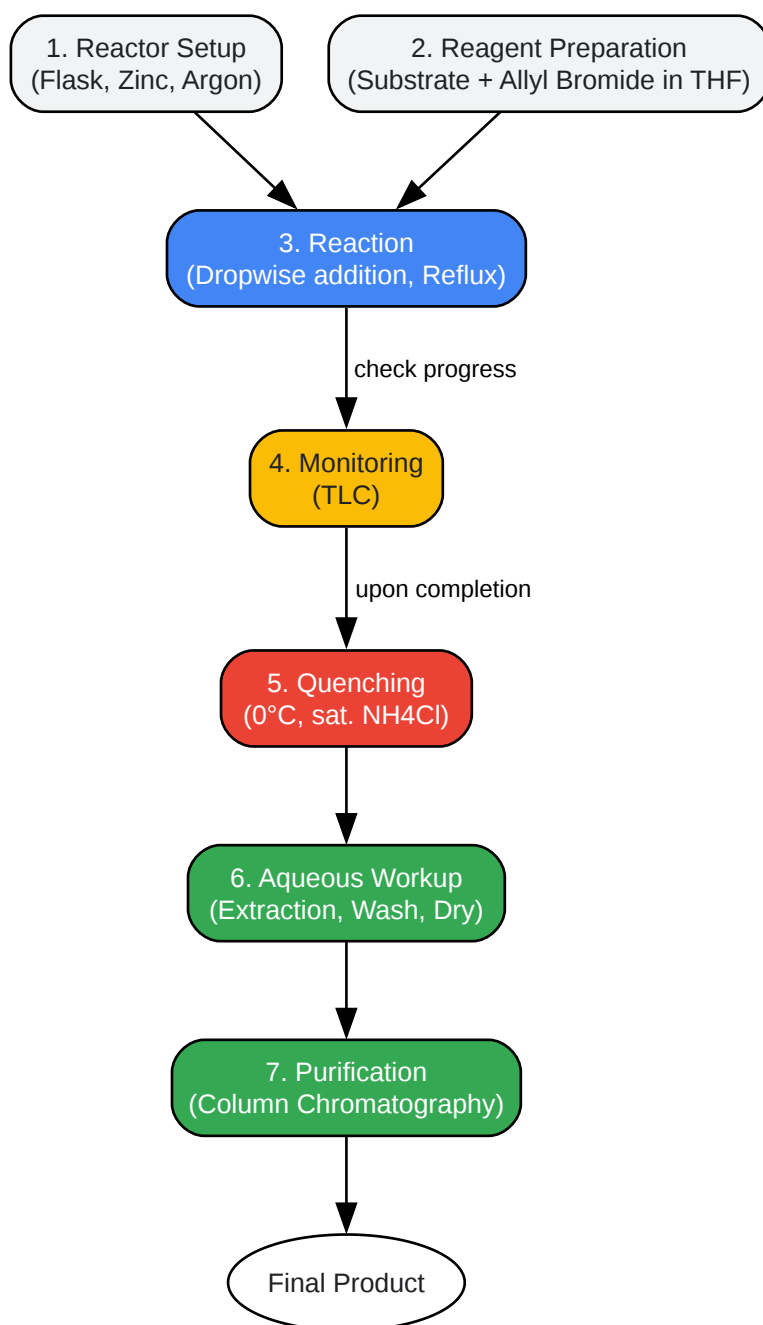
This protocol describes a representative synthesis where **Ethyl 2-fluorobenzoylformate** is used to create a tertiary alcohol, a common scaffold in drug discovery.

Objective: To synthesize Ethyl 2-(2-fluorophenyl)-2-hydroxy-4-pentenoate.

Methodology:

- **Reactor Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and an argon inlet, add zinc dust (1.5 equivalents).
- **Solvent Addition:** Add anhydrous THF as the solvent.
- **Initiation:** Add a small crystal of iodine to activate the zinc surface.
- **Reagent Preparation:** In a separate, dry flask, prepare a solution of **Ethyl 2-fluorobenzoylformate** (1.0 equivalent) and allyl bromide (1.2 equivalents) in anhydrous THF.
- **Reaction Execution:** Add a small portion of the reagent solution to the zinc suspension and gently heat to initiate the reaction. Once initiated, add the remaining solution dropwise to maintain a gentle reflux.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, cool the reaction mixture to 0°C and quench by the slow addition of a saturated aqueous ammonium chloride solution.
- **Workup:** Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product via column chromatography on silica gel to yield the desired tertiary alcohol.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the Barbier-type allylation of **Ethyl 2-fluorobenzoylformate**.

Waste Disposal

Proper disposal of chemical waste is a legal and ethical responsibility that ensures the safety of personnel and the environment.

- Chemical Waste: Unused **Ethyl 2-fluorobenzoylformate** and any residues from its reactions must be disposed of as hazardous waste.[13] Collect this waste in a clearly labeled, sealed, and appropriate container. Never pour chemical waste down the drain.[11]
- Container Disposal: Empty containers must be managed carefully. The first rinse of the container with a suitable solvent (e.g., acetone or ethyl acetate) must be collected and disposed of as hazardous waste.[13] After a triple rinse, the container can often be disposed of as non-hazardous waste, but you must follow your institution's specific guidelines.

Conclusion

Ethyl 2-fluorobenzoylformate is a powerful reagent with significant potential for innovation in chemical synthesis. Its utility, however, is intrinsically linked to a culture of safety and rigorous adherence to established protocols. By understanding its chemical properties, potential hazards, and proper handling procedures, researchers can confidently and safely leverage this compound to advance their scientific goals. This guide serves as a foundational document, but it is imperative that it be supplemented by institution-specific safety policies and the continuous exercise of prudent laboratory practice.

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- To cite this document: BenchChem. [Foreword: A Modern Perspective on a Versatile Reagent]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155492#ethyl-2-fluorobenzoylformate-safety-and-handling]

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